

Application Notes and Protocols for PAI-1 Activity Assay Using TM5275 Sodium

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Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B10764144

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Introduction

Plasminogen Activator Inhibitor-1 (PAI-1), a key regulator of the fibrinolytic system, is a serine protease inhibitor (serpin) that plays a critical role in various physiological and pathological processes, including thrombosis, fibrosis, and cancer. Elevated PAI-1 levels are associated with an increased risk of cardiovascular disease. Consequently, the inhibition of PAI-1 is a promising therapeutic strategy. **TM5275 sodium** is an orally bioavailable small molecule inhibitor of PAI-1. These application notes provide a detailed protocol for determining the inhibitory activity of **TM5275 sodium** on PAI-1 using a chromogenic activity assay.

Mechanism of Action

PAI-1 inhibits its target proteases, tissue-type plasminogen activator (tPA) and urokinase-type plasminogen activator (uPA), by acting as a "suicide" substrate. The protease cleaves the reactive center loop of PAI-1, leading to a conformational change that traps the protease in an inactive covalent complex. TM5275 is a specific inhibitor of PAI-1 that does not interfere with other serpin/serine protease systems.[1] It functions by binding to PAI-1 and inducing a conformational change that converts PAI-1 from an inhibitor into a substrate for tPA/uPA. This prevents the formation of the stable PAI-1/protease complex, thereby preserving the activity of the plasminogen activators. Docking studies suggest that TM5275 binds to a region on PAI-1 that is crucial for its inhibitory function.

Quantitative Data Summary

The inhibitory potency of **TM5275 sodium** against PAI-1 is typically determined by its half-maximal inhibitory concentration (IC₅₀). The IC₅₀ value represents the concentration of the inhibitor required to reduce the activity of the target enzyme by 50%.

Compound	Target	Assay Type	IC ₅₀ (μM)	Reference
TM5275 sodium	Human PAI-1	Cell-free chromogenic assay	6.95	[2]

Table 1: Inhibitory Potency of **TM5275 Sodium** against PAI-1.

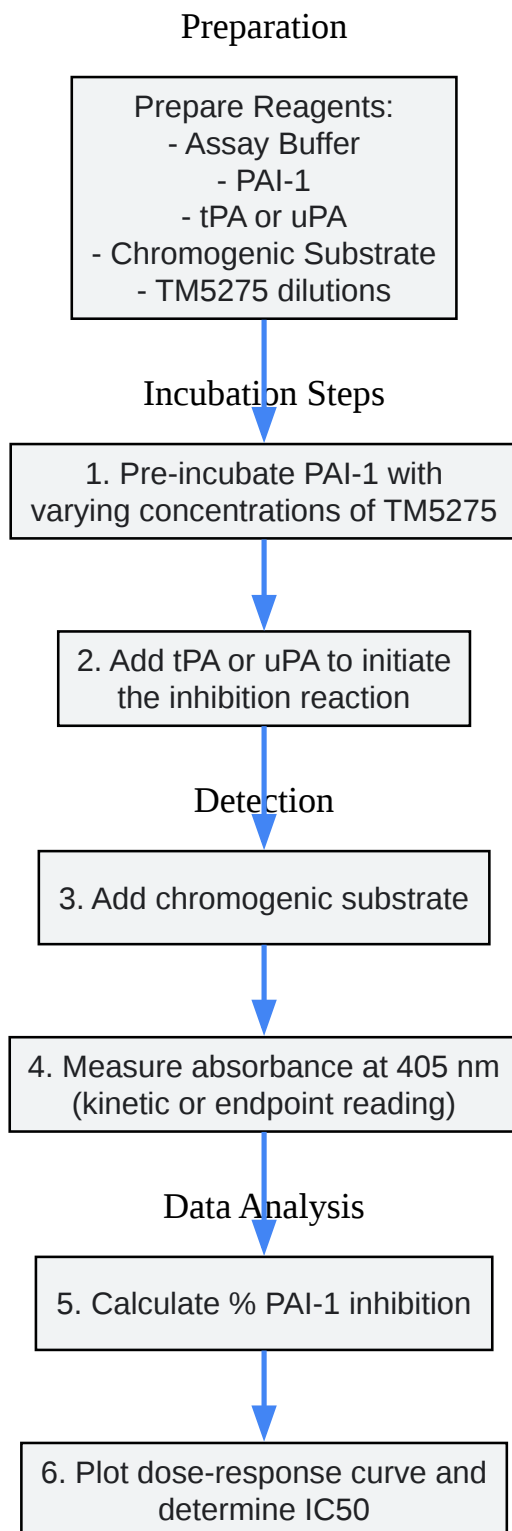
Below is a representative dose-response dataset for **TM5275 sodium** in a PAI-1 activity assay. This data can be used to generate a dose-response curve and calculate the IC₅₀ value.

TM5275 (μM)	% PAI-1 Inhibition
0.1	5
1	20
5	45
7	50
10	60
20	80
50	95
100	98

Table 2: Representative Dose-Response Data for **TM5275 Sodium**.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PAI-1 signaling pathway and the experimental workflow for the PAI-1 activity assay.



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References

- 1. Inhibition of plasminogen activator inhibitor-1 attenuates against intestinal fibrosis in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 2. selleckchem.com [selleckchem.com]
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